

Proper Disposal of AZD1208: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AZD1208

Cat. No.: B612199

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Researchers and laboratory personnel must adhere to strict safety protocols for the disposal of the investigational compound **AZD1208**, a potent pan-Pim kinase inhibitor. Proper disposal is crucial to mitigate potential environmental contamination and ensure a safe laboratory environment. This guide provides essential information on the appropriate procedures for handling and disposing of **AZD1208** waste.

Understanding the Compound:

AZD1208 is an orally bioavailable and highly selective inhibitor of PIM kinases, which are involved in cell cycle progression, survival, and apoptosis. As with any potent research compound, understanding its properties is the first step toward safe handling and disposal.

Key Data for **AZD1208**:

Property	Value
Molecular Formula	C ₂₁ H ₂₁ N ₃ O ₂ S
Molecular Weight	379.48 g/mol
CAS Number	1204144-28-4
Solubility	Soluble in DMSO

This data is compiled from multiple supplier technical data sheets.

Disposal Procedures:

While specific institutional and local regulations must always be followed, the general guidelines for the disposal of **AZD1208** are based on its nature as a chemical compound used in a laboratory setting. The primary source for disposal information is the Safety Data Sheet (SDS) provided by the supplier.

Step-by-Step Disposal Protocol:

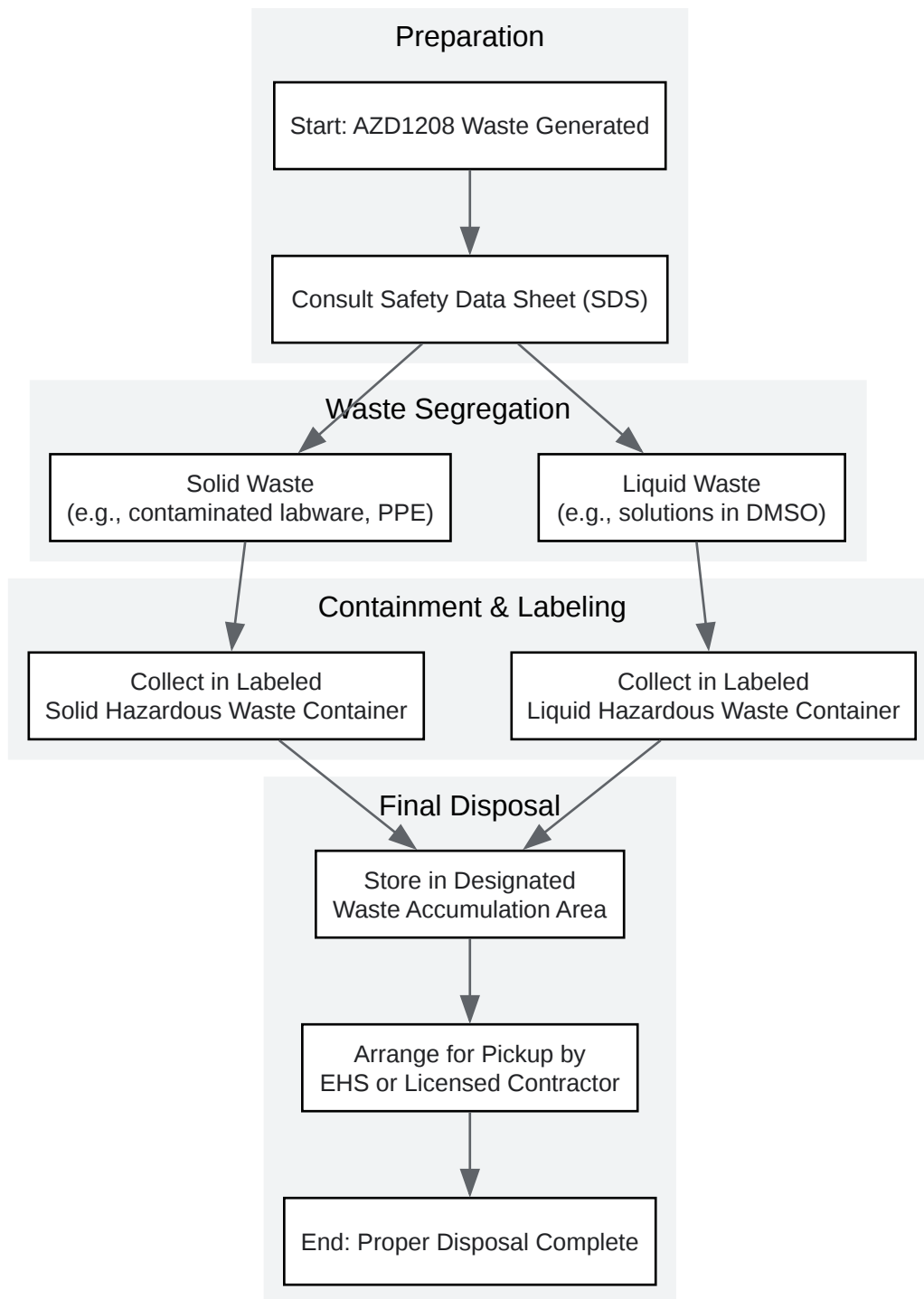
- Consult the Safety Data Sheet (SDS): Before initiating any disposal procedures, locate and thoroughly review the SDS for **AZD1208**. Section 13 of the SDS, "Disposal considerations," will provide specific instructions from the manufacturer.
- Waste Classification: Unused or waste **AZD1208**, including contaminated labware (e.g., pipette tips, tubes, flasks), should be treated as chemical waste. It should not be disposed of in regular trash or down the drain.
- Segregation of Waste:
 - Solid Waste: Collect all solid waste contaminated with **AZD1208**, such as unused powder, contaminated personal protective equipment (PPE), and labware, in a designated and clearly labeled hazardous waste container.
 - Liquid Waste: Solutions containing **AZD1208**, such as stock solutions in DMSO or experimental media, should be collected in a separate, compatible, and clearly labeled hazardous waste container for liquid chemical waste. Do not mix with other incompatible waste streams.
- Container Labeling: All waste containers must be accurately labeled with the full chemical name ("**AZD1208**"), the primary solvent (e.g., "in DMSO"), and the appropriate hazard symbols as indicated in the SDS.
- Storage of Waste: Store the sealed and labeled waste containers in a designated, secure area, away from incompatible materials, until they can be collected by the institution's environmental health and safety (EHS) department or a licensed chemical waste disposal contractor.

- Arranging for Pickup: Contact your institution's EHS office to schedule a pickup for the hazardous waste. Follow their specific procedures for waste manifest documentation.

Experimental Workflow for Disposal:

The following diagram illustrates the logical flow for the proper disposal of **AZD1208**.

AZD1208 Disposal Workflow



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Caption: Logical workflow for the safe disposal of **AZD1208**.

Disclaimer: This information is intended as a general guide. Researchers must always consult the specific Safety Data Sheet for **AZD1208** and comply with all local, state, and federal regulations for hazardous waste disposal. Your institution's Environmental Health and Safety office is the primary resource for guidance on chemical waste management.

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